

Safeguarding Your Research: Proper Disposal Procedures for Deltorphin I

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Compound of Interest

Compound Name: Deltorphin I

Cat. No.: B058414

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For researchers, scientists, and professionals in drug development, ensuring rigorous safety protocols and proper chemical handling is fundamental. This guide delivers crucial, immediate safety and logistical information for the proper disposal of **Deltorphin I**, a potent and selective δ -opioid receptor agonist. Adherence to these procedures is vital for protecting laboratory personnel and the environment.

Deltorphin I is a powerful peptide-based opioid, and its handling and disposal require a conservative approach that aligns with best practices for potent pharmaceutical compounds and research chemicals.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure you are equipped with the appropriate Personal Protective Equipment (PPE).

Personal Protective Equipment (PPE):

- **Gloves:** Wear chemical-impermeable gloves.
- **Eye Protection:** Use safety glasses or goggles.
- **Lab Coat:** A standard lab coat is required.
- **Respiratory Protection:** In case of dust formation from the lyophilized powder, use a dust respirator.

In the event of accidental exposure, follow these first-aid measures immediately^[1]:

- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.
- Skin Contact: Remove contaminated clothing instantly. Wash the affected area with soap and plenty of water. Consult a doctor.
- Eye Contact: Rinse eyes with pure water for at least 15 minutes and consult a doctor.
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and call a poison control center or doctor immediately.

Disposal of Deltorphan I

Given that specific disposal guidelines for **Deltorphan I** from regulatory bodies are not readily available, a cautious approach consistent with the disposal of potent research chemicals is mandatory^[2].

For cleaning equipment and surfaces contaminated with **Deltorphan I**, a two-step decontamination process is recommended^[3]:

- Enzymatic Cleaner: Use a potent enzymatic detergent, such as SBCleaner at 1% (m/v), to break down the peptide. This can be poured directly on surfaces or used to soak contaminated labware. For more critical applications, an ultrasonic cleaner with the enzymatic solution can be used.
- Sodium Hypochlorite: Following the enzymatic cleaning, use a 6% sodium hypochlorite solution (bleach) to ensure complete decontamination. Rinse thoroughly with water as the final step.

Small Quantities (e.g., rinsing of glassware):

- Rinse the container three times with a suitable solvent (e.g., methanol or ethanol).
- Collect the solvent rinsate in a properly labeled hazardous waste container. The container should be clearly marked as "Hazardous Waste" and include the full chemical name "**Deltorphan I**" and the solvent used^[2].

Bulk Quantities (expired or unused):

- Do not dispose of down the drain or in regular trash[2].
- The primary and recommended method is to arrange for disposal through a licensed hazardous waste disposal service.
- If a hazardous waste service is not immediately available and institutional Environmental Health and Safety (EHS) guidelines permit, the following procedure for non-DEA controlled research compounds can be considered[2][4]:
 - Mix the **Deltorphen I** (without crushing tablets or capsules if applicable) with an unpalatable substance such as dirt, cat litter, or used coffee grounds.
 - Place this mixture in a sealed plastic bag or container to prevent leakage.
 - Dispose of the sealed container in the household or laboratory trash.
 - For the original container, ensure all personal or sensitive information on the label is scratched out before recycling or disposing of it.

Data Presentation

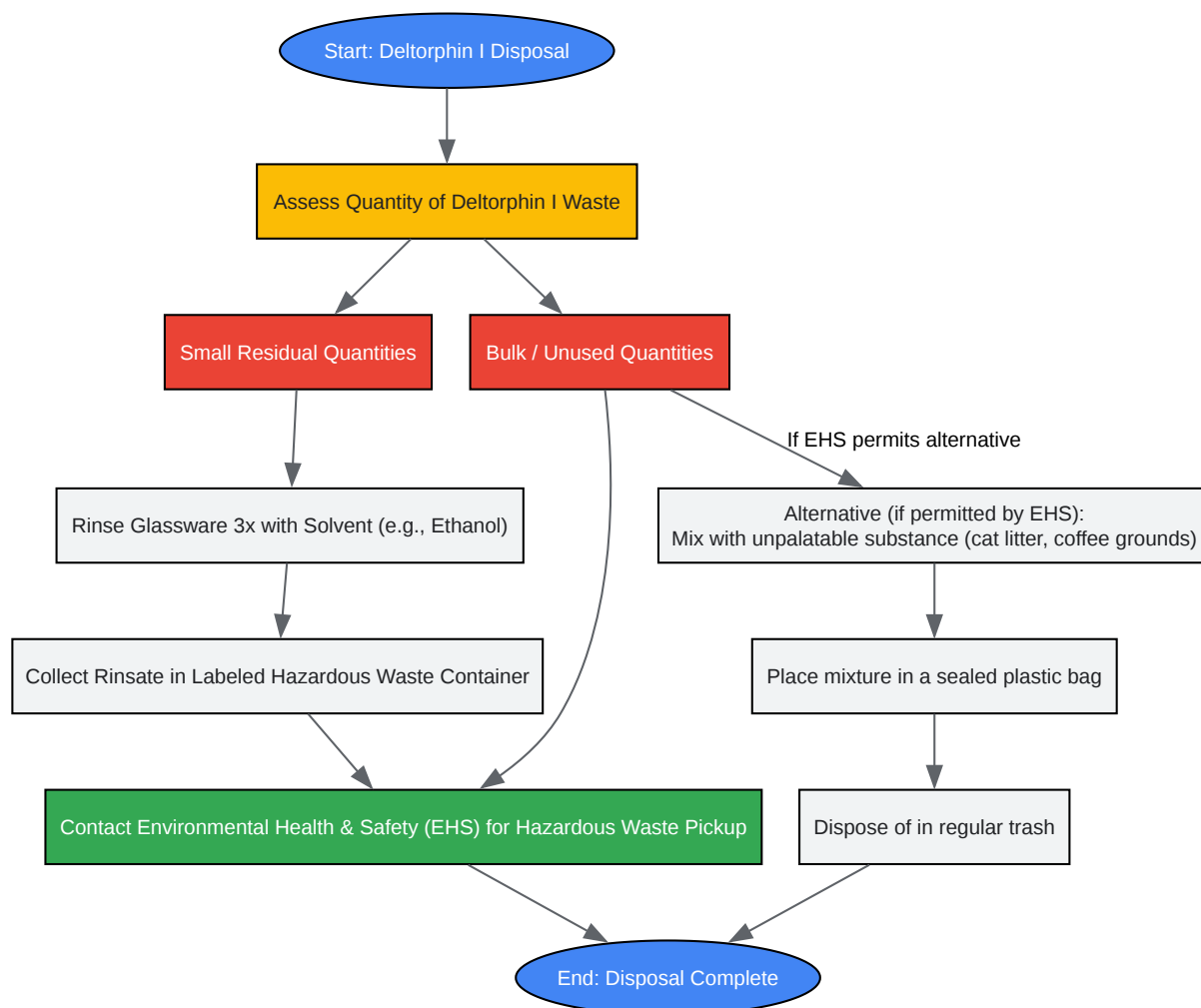
The following table summarizes the key properties of **Deltorphen I**.

Property	Value
Chemical Name	[D-Ala2]-Deltorphin I
Synonyms	Deltorphin C, Deltophin 1
CAS Number	122752-15-2[5][6]
Molecular Formula	C37H52N8O10[5][6]
Molecular Weight	768.87 g/mol [5]
Purity	≥98%[5]
Appearance	White to off-white powder[5]
Solubility	Soluble in 20% formic acid (1 mg/mL)[5]
Storage Temperature	-20°C[5]

Experimental Protocols & Visualizations

Deltorphin I Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **Deltorphin I**.

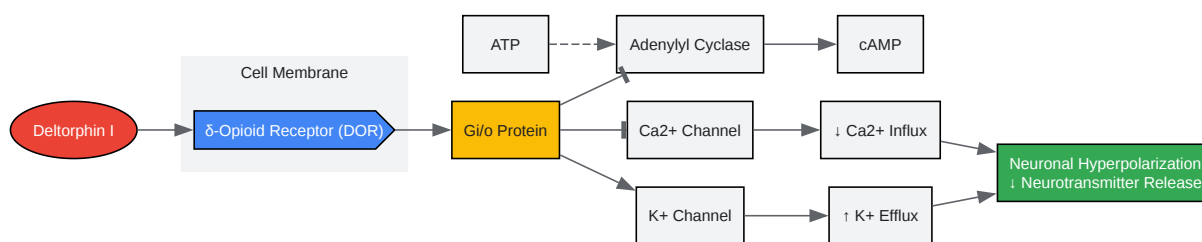


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Caption: A workflow diagram illustrating the decision-making process for the disposal of **Deltorphin I**.

Deltorphin I Mechanism of Action: δ -Opioid Receptor Signaling

Deltorphin I is a potent agonist for the δ -opioid receptor (DOR), which is a G-protein coupled receptor (GPCR). The diagram below illustrates the canonical signaling pathway initiated by the binding of an agonist like **Deltorphin I**.



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Caption: The signaling pathway of the δ -opioid receptor activated by **Deltorphin I**.

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